

Physical and chemical properties of 3-Ethoxyaniline

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Compound of Interest

Compound Name: 3-Ethoxyaniline

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3-Ethoxyaniline: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of the physical and chemical properties of **3-Ethoxyaniline** (CAS No. 621-33-0).^{[1][2][3][4]} It is a vital chemical intermediate, also known by its synonym m-Phenetidine.^{[1][3]} This document consolidates key data on its physical characteristics, spectral properties, and chemical behavior. Detailed experimental protocols for the determination of these properties are provided to support laboratory research and development. Furthermore, this guide illustrates the synthetic pathway of **3-Ethoxyaniline** and outlines its key chemical reactions, offering valuable insights for its application in organic synthesis and drug discovery.

Physical and Chemical Properties

3-Ethoxyaniline is a liquid at room temperature, often described as having a color ranging from clear light brown to dark red.^[1] Its core structure consists of a benzene ring substituted with an ethoxy group and an amino group at positions 3 and 1, respectively.

Tabulated Physical Properties

The following table summarizes the key physical and chemical properties of **3-Ethoxyaniline**. Data has been compiled and cross-referenced from multiple sources to ensure accuracy.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₁ NO	[1][2]
Molecular Weight	137.18 g/mol	[1][3][4]
CAS Number	621-33-0	[1][2][3][4]
Appearance	Dark red liquid	[1]
Boiling Point	248 °C at 760 mmHg	[2][3][4]
Melting Point	204 °C (decomposes)	[2]
Density	1.032 g/mL at 25 °C	[1][3][4]
Refractive Index	n ₂₀ /D 1.566	[3][4]
Solubility in Water	1 to 5 mg/mL at 20 °C	[1][5]
Flash Point	113 °C (closed cup)	[2][3][4]
pKa	Data not readily available	
LogP	2.24870	[2]

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **3-Ethoxyaniline**.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **3-Ethoxyaniline** is expected to show distinct signals corresponding to the aromatic protons, the ethoxy group protons, and the amine protons. The aromatic protons will appear as a complex multiplet in the aromatic region (typically δ 6.0-7.5 ppm). The ethoxy group will exhibit a triplet for the methyl protons (CH₃) and a quartet for the methylene protons (CH₂). The amine (NH₂) protons typically appear as a broad singlet, and their chemical shift can vary depending on the solvent and concentration.[6]

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon framework of the molecule. Key chemical shifts for **3-Ethoxyaniline** in CDCl₃ are:

Carbon Atom	Chemical Shift (ppm)
C-O	~159
C-NH ₂	~147
Aromatic CH	~100-130
O-CH ₂	~63
CH ₃	~15

(Data interpreted from available spectra)[7]

Infrared (IR) Spectroscopy

The IR spectrum of **3-Ethoxyaniline** will show characteristic absorption bands for the functional groups present. Key expected peaks include:

- N-H stretching: A pair of bands in the region of 3300-3500 cm⁻¹ corresponding to the symmetric and asymmetric stretching of the primary amine.
- C-H stretching (aromatic): Bands above 3000 cm⁻¹.
- C-H stretching (aliphatic): Bands below 3000 cm⁻¹.
- C=C stretching (aromatic): Peaks in the 1450-1600 cm⁻¹ region.
- C-O stretching (ether): A strong absorption band around 1200-1250 cm⁻¹.

Mass Spectrometry

The electron ionization mass spectrum of **3-Ethoxyaniline** is expected to show a molecular ion peak (M⁺) at m/z = 137, corresponding to its molecular weight.[8] Fragmentation patterns

would likely involve the loss of the ethyl group or other characteristic fragments of the aniline structure.

Experimental Protocols

The following are detailed methodologies for the determination of key physical properties of **3-Ethoxyaniline**.

Determination of Boiling Point (Capillary Method)

Objective: To determine the boiling point of **3-Ethoxyaniline** using the Thiele tube or a similar heating block apparatus.

Materials:

- **3-Ethoxyaniline** sample
- Thiele tube or melting point apparatus with a heating block
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or heating mantle)
- Mineral oil (for Thiele tube)

Procedure:

- Place a small amount (a few drops) of **3-Ethoxyaniline** into the small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- If using a Thiele tube, fill it with mineral oil to the level of the side arm.

- Insert the thermometer and attached test tube into the Thiele tube or the heating block of the melting point apparatus.
- Gently heat the side arm of the Thiele tube or the heating block.^[9]
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
^[9] Record this temperature.

Determination of Density (Pycnometer Method)

Objective: To accurately determine the density of **3-Ethoxyaniline** using a pycnometer.

Materials:

- **3-Ethoxyaniline** sample
- Pycnometer (a small glass flask with a fitted glass stopper with a capillary tube)
- Analytical balance
- Distilled water
- Thermometer

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance and record the mass (m_1).
- Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper and allow excess water to exit through the capillary.

- Wipe the outside of the pycnometer dry and weigh it. Record the mass (m_2).
- Record the temperature of the water.
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with **3-Ethoxyaniline**, again ensuring no air bubbles are present and wiping the exterior dry.
- Weigh the pycnometer filled with **3-Ethoxyaniline** and record the mass (m_3).
- Calculation:
 - Mass of water = $m_2 - m_1$
 - Volume of pycnometer = (Mass of water) / (Density of water at the recorded temperature)
 - Mass of **3-Ethoxyaniline** = $m_3 - m_1$
 - Density of **3-Ethoxyaniline** = (Mass of **3-Ethoxyaniline**) / (Volume of pycnometer)

Determination of Solubility in Water (Shake-Flask Method)

Objective: To determine the aqueous solubility of **3-Ethoxyaniline**.

Materials:

- **3-Ethoxyaniline** sample
- Distilled water
- Screw-capped vials or flasks
- Shaker or magnetic stirrer
- Constant temperature bath
- Analytical method for quantification (e.g., UV-Vis spectroscopy, HPLC)

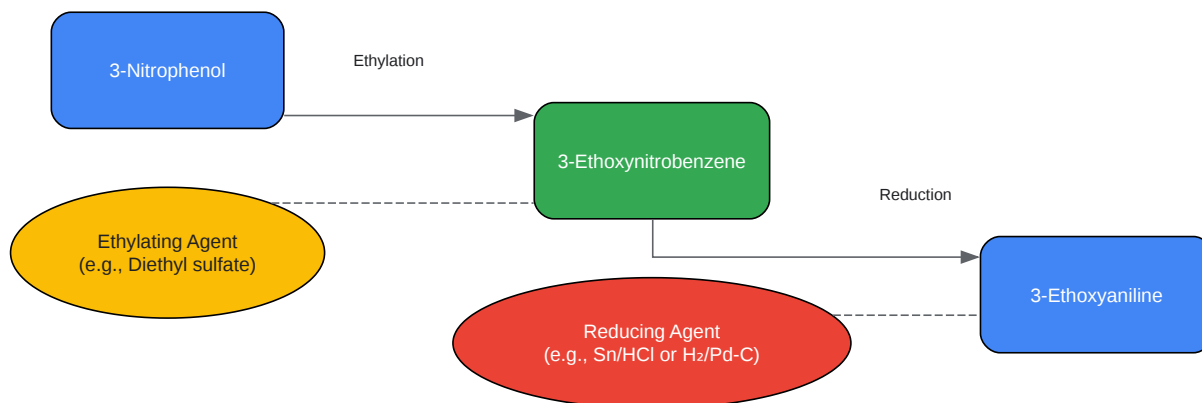
Procedure:

- Add an excess amount of **3-Ethoxyaniline** to a known volume of distilled water in a screw-capped vial.
- Seal the vial and place it in a constant temperature bath (e.g., 20 °C) on a shaker or with a magnetic stirrer.
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the mixture to stand undisturbed at the same temperature until the excess, undissolved **3-Ethoxyaniline** has settled.
- Carefully withdraw a known volume of the supernatant (the clear aqueous solution).
- Dilute the supernatant if necessary and analyze the concentration of **3-Ethoxyaniline** using a pre-calibrated analytical method.
- The determined concentration is the solubility of **3-Ethoxyaniline** in water at that temperature.

Synthesis and Reactivity

Synthetic Pathway

A common method for the synthesis of anilines is the reduction of the corresponding nitro compound. For **3-Ethoxyaniline**, this would typically involve the reduction of 3-ethoxynitrobenzene.

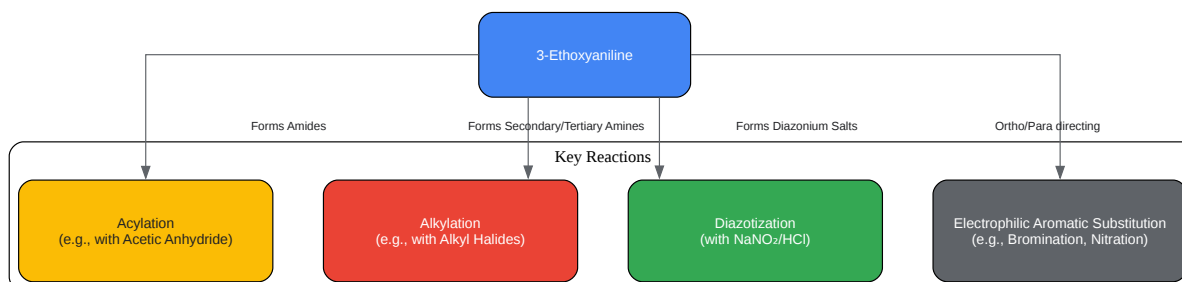


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Synthetic route to **3-Ethoxyaniline**.

Key Chemical Reactions

As a primary aromatic amine, **3-Ethoxyaniline** undergoes a variety of characteristic reactions, making it a versatile building block in organic synthesis.



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Characteristic reactions of **3-Ethoxyaniline**.

Applications in Research and Drug Development

3-Ethoxyaniline serves as a crucial starting material and intermediate in the synthesis of a wide range of organic molecules. Its derivatives are of interest in medicinal chemistry and materials science. For instance, it has been used as a starting reagent in the synthesis of 1,2,3,4-tetrahydroacridinylhydrazides, which are investigated for their potential biological activities. The amino group provides a reactive handle for derivatization, while the ethoxy group can influence the lipophilicity and metabolic stability of the final compounds.

Safety and Handling

3-Ethoxyaniline is classified as toxic if swallowed, in contact with skin, or if inhaled, and may cause damage to organs through prolonged or repeated exposure.[1] It is essential to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated fume hood.[10] In case of exposure, immediate medical attention is advised.[1] Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[5][10]

Conclusion

This technical guide has provided a comprehensive overview of the physical, chemical, and spectral properties of **3-Ethoxyaniline**. The inclusion of detailed experimental protocols and diagrams illustrating its synthesis and reactivity is intended to support researchers and professionals in their laboratory work and synthetic design. A thorough understanding of these fundamental properties is essential for the effective and safe utilization of **3-Ethoxyaniline** in its various applications, particularly in the fields of organic synthesis and drug development.

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References

- 1. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 2. cdn.juniata.edu [cdn.juniata.edu]
- 3. byjus.com [byjus.com]
- 4. thinksrs.com [thinksrs.com]
- 5. homesciencetools.com [homesciencetools.com]
- 6. che.hw.ac.uk [che.hw.ac.uk]
- 7. 3-Ethoxyaniline(621-33-0) ¹³C NMR [m.chemicalbook.com]
- 8. Benzenamine, 3-ethoxy- [webbook.nist.gov]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. pubs.acs.org [pubs.acs.org]
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